

# A Comprehensive Literature Review of Benzyl Formate Research

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## Compound of Interest

Compound Name: Benzyl formate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Benzyl formate** (CAS No. 104-57-4), also known as benzyl methanoate, is an aromatic ester characterized by a pleasant, fruity, and slightly floral aroma.<sup>[1][2]</sup> This colorless to pale yellow liquid is a versatile compound with significant applications in the fragrance, flavor, and chemical industries.<sup>[1][3]</sup> It serves as a key ingredient in various perfumes and cosmetic products, a flavoring agent in the food industry, and a valuable intermediate and solvent in organic synthesis, including the production of pharmaceuticals and agrochemicals.<sup>[1][3]</sup> This technical guide provides a comprehensive review of the scientific literature on **benzyl formate**, focusing on its synthesis, physicochemical properties, applications, and toxicological profile. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**Benzyl formate** is a relatively simple ester with the chemical formula  $C_8H_8O_2$  and a molecular weight of 136.15 g/mol.<sup>[4]</sup> It is characterized by its distinct odor and is sparingly soluble in water but soluble in organic solvents and oils.<sup>[5]</sup> A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>	[4]
Molecular Weight	136.15 g/mol	[4]
CAS Number	104-57-4	[4]
Appearance	Clear, colorless to pale yellow liquid	[1]
Odor	Fruity, floral, sweet	[1][2]
Boiling Point	201-203 °C	[6][7]
Density	1.088 g/mL at 25 °C	[5]
Refractive Index (n <sub>20/D</sub> )	1.511	[5]
Flash Point	83 °C	[6]
Solubility	Insoluble in water; soluble in organic solvents and oils	[5]

## Synthesis of Benzyl Formate

The synthesis of **benzyl formate** can be achieved through several methods, primarily involving the esterification of benzyl alcohol with formic acid or its derivatives. The choice of method often depends on factors such as desired yield, purity, and reaction conditions.

## Experimental Protocols

### 1. Fischer-Speier Esterification

This classic method involves the acid-catalyzed reaction between benzyl alcohol and formic acid.

- Reactants: Benzyl alcohol, formic acid, and a strong acid catalyst (e.g., sulfuric acid).
- Procedure: A mixture of benzyl alcohol and an excess of formic acid is heated in the presence of a catalytic amount of concentrated sulfuric acid. The reaction is typically carried out under reflux to drive the equilibrium towards the formation of the ester. The water formed

during the reaction is removed to improve the yield. After the reaction is complete, the mixture is cooled, washed with water and a mild base (e.g., sodium bicarbonate solution) to remove the acid catalyst and unreacted formic acid, and then dried over an anhydrous salt (e.g., sodium sulfate). The crude **benzyl formate** is then purified by distillation.[8]

- Yield: The yield of this reaction can be variable and is often dependent on the efficiency of water removal.

## 2. Synthesis using Formic/Acetic Anhydride

This method utilizes a mixed anhydride to facilitate the formylation of benzyl alcohol.

- Reactants: Benzyl alcohol, formic/acetic anhydride.
- Procedure: A mixture of formic/acetic anhydride and benzyl alcohol is heated to approximately 50°C.[4] The anhydride is a more reactive acylating agent than formic acid, allowing for a more rapid reaction. The workup procedure is similar to the Fischer esterification, involving washing and distillation to isolate the pure product.

## 3. Catalysis with Tribromoisocyanuric Acid (TBCA)

A mild and efficient method for the formylation of benzyl alcohol using formic acid catalyzed by TBCA has been reported.[9]

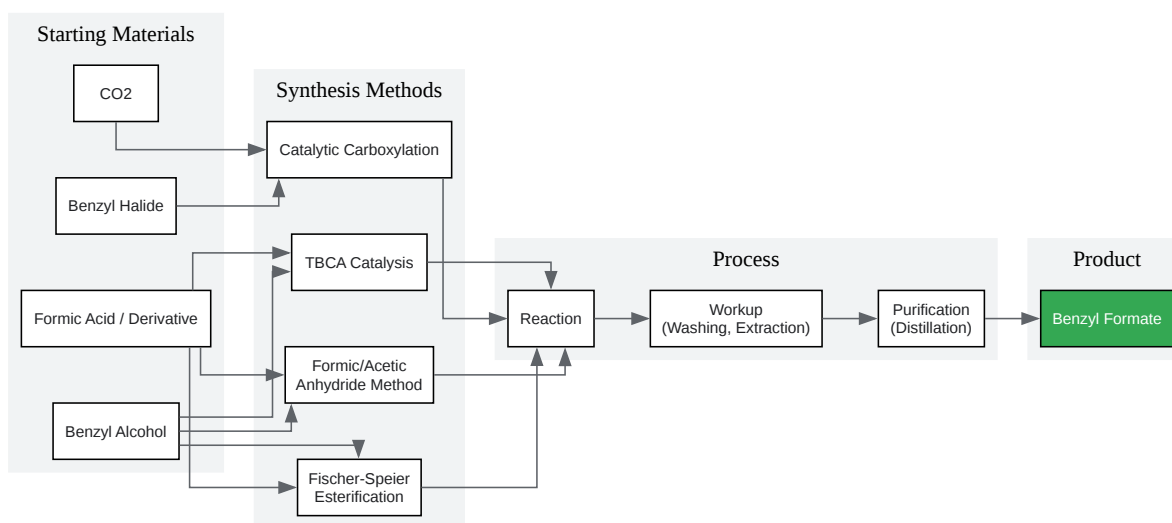
- Reactants: Benzyl alcohol (1 mmol), formic acid (3 mmol), and tribromoisocyanuric acid (0.1 g, 0.3 mmol).
- Procedure: To a mixture of benzyl alcohol and formic acid, tribromoisocyanuric acid is added. The reaction mixture is stirred at room temperature for 5 minutes. The completion of the reaction is monitored by Thin Layer Chromatography (TLC). Dichloromethane (10 mL) is then added, and the mixture is filtered. The organic layer is extracted with water (3 x 10 mL) and dried over anhydrous sodium sulfate. The solvent is evaporated under reduced pressure to yield the product.[4]
- Yield: This method has been reported to produce **benzyl formate** with a high yield of 98%. [4]

#### 4. Synthesis from Benzyl Halides and CO<sub>2</sub>

A method for the synthesis of **benzyl formate** derivatives from benzyl halides and carbon dioxide has been developed using a zinc-functionalized urea-linked covalent organic framework as a recyclable catalyst.[10]

- Reactants: Benzyl halide (1 mmol), CO<sub>2</sub> (1 atm), Zn@TFPTA-BDU COF (15 mg), NaBH<sub>4</sub> (1 mmol), Cs<sub>2</sub>CO<sub>3</sub> (0.2 mmol), and DMF (1 mL).
- Procedure: The reaction is carried out in a sealed vessel under a CO<sub>2</sub> atmosphere. The reactants and catalyst are mixed in DMF and stirred under the specified conditions. The product is then isolated and purified.
- Yield: The yields vary depending on the specific benzyl halide used.[10]

### Synthesis Workflow Diagram



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*General workflow for the synthesis of **benzyl formate**.*

## Spectroscopic Data

The structural characterization of **benzyl formate** is well-documented through various spectroscopic techniques.

**<sup>1</sup>H NMR Spectrum:** The proton NMR spectrum of **benzyl formate** typically shows a singlet for the formyl proton around 8.1 ppm, a singlet for the benzylic protons around 5.2 ppm, and a multiplet for the aromatic protons of the phenyl group in the range of 7.2-7.4 ppm.

**<sup>13</sup>C NMR Spectrum:** The carbon NMR spectrum displays a signal for the carbonyl carbon at approximately 161 ppm, the benzylic carbon around 65 ppm, and signals for the aromatic carbons in the region of 127-136 ppm.<sup>[11]</sup>

**FTIR Spectrum:** The infrared spectrum of **benzyl formate** exhibits a strong characteristic absorption band for the C=O stretching of the ester group around 1720 cm<sup>-1</sup>. Other significant peaks include those for C-O stretching and the aromatic C-H and C=C stretching vibrations.

**Mass Spectrum:** The mass spectrum of **benzyl formate** shows a molecular ion peak (M<sup>+</sup>) at m/z 136. The fragmentation pattern is characterized by a prominent peak at m/z 91, corresponding to the stable tropylium cation (C<sub>7</sub>H<sub>7</sub><sup>+</sup>), which is formed by the loss of the formate group.<sup>[5]</sup>

## Applications of Benzyl Formate

**Benzyl formate's** versatile properties make it a valuable component in several industries.

### Fragrance and Flavor Industry

The primary application of **benzyl formate** is in the fragrance and flavor industry.<sup>[1]</sup> Its sweet, fruity, and floral scent profile makes it a popular ingredient in perfumes, colognes, soaps, lotions, and other cosmetic products.<sup>[2]</sup> It is often used to impart jasmine, gardenia, and other floral notes to fragrance compositions.<sup>[2]</sup> In the food industry, it is used as a flavoring agent in products like candies, baked goods, and beverages to provide a fruity and cherry-like taste.<sup>[3]</sup>

## Chemical Synthesis and Solvents

**Benzyl formate** serves as a useful intermediate and building block in organic synthesis.[3] It can be used in the production of other fine chemicals, pharmaceuticals, and agrochemicals.[1] Additionally, its solvent properties make it suitable for use in various chemical reactions and formulations, such as in paints and coatings.[3] A notable application is in paint stripper formulations, where it can be formed in situ from benzyl alcohol and formic acid to create an effective solvent system.[12]

## Use in Drug Development

While not a common active pharmaceutical ingredient, **benzyl formate** has potential applications in drug development, primarily as a solvent or in formulations.[1] Its ability to dissolve a range of organic compounds and its relatively low toxicity make it a candidate for use in drug delivery systems.[1] However, specific quantitative data on its use in pharmaceutical formulations is limited in publicly available literature.

## Biological Activity and Toxicology

The safety of **benzyl formate** has been evaluated, often in conjunction with other benzyl esters like benzyl acetate, due to their similar metabolic pathways.

## Metabolism and Pharmacokinetics

Upon ingestion or dermal absorption, **benzyl formate** is expected to be rapidly hydrolyzed by carboxylesterases in the body into its constituent molecules: benzyl alcohol and formic acid.[13][14] The subsequent metabolism and pharmacokinetics are therefore those of its hydrolysis products. Benzyl alcohol is oxidized to benzoic acid, which is then conjugated with glycine to form hippuric acid and excreted in the urine.[15][16] Formic acid enters the one-carbon metabolic pool.

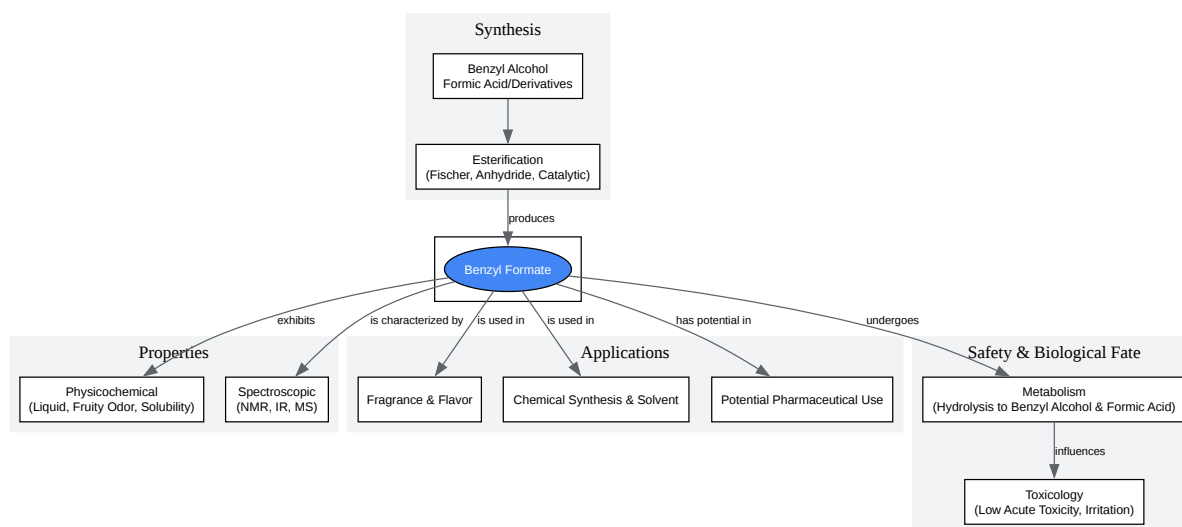
## Toxicological Profile

A summary of the toxicological data for **benzyl formate** is presented in Table 2.

Endpoint	Result	Reference(s)
Acute Oral Toxicity (LD <sub>50</sub> , rat)	1400 mg/kg	[5]
Genotoxicity	Not expected to be genotoxic. Negative in bacterial reverse mutation assays.	[13]
Skin Irritation	May cause skin irritation.	[13]
Eye Irritation	May cause eye irritation.	[13]
Skin Sensitization	Weak sensitization potential.	[13]

The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment of **benzyl formate** and concluded that it is safe for use as a fragrance ingredient under the current levels of use.[13] The toxicological data for benzyl acetate is often used to read-across for **benzyl formate** due to their structural similarity and common metabolic fate.[13]

## Logical Relationship Diagram



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Overview of **benzyl formate**'s synthesis, properties, and applications.

## Conclusion

**Benzyl formate** is a commercially significant ester with a well-established profile in terms of its synthesis, properties, and applications, particularly in the fragrance and flavor industries. The synthetic routes are straightforward, with opportunities for optimization through various catalytic methods. Its physicochemical and spectroscopic characteristics are well-defined, providing a solid basis for its identification and quality control. While its toxicological profile suggests a low level of concern at current usage levels, further research into its specific applications in the



pharmaceutical field, including quantitative data on its performance in drug formulations, would be beneficial. This comprehensive review provides a valuable technical resource for professionals engaged in research and development involving **benzyl formate**.

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